

Physicochemical properties of 1-(2-Bromophenyl)cyclobutane-1-carboxylic acid

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Compound of Interest

Compound Name: 1-(2-Bromophenyl)cyclobutane-1-carboxylic acid

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An In-Depth Technical Guide to the Physicochemical Properties of 1-(2-Bromophenyl)cyclobutane-1-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **1-(2-Bromophenyl)cyclobutane-1-carboxylic acid**. Due to the limited availability of experimental data for this specific compound, this document also includes predicted values and details a plausible synthetic protocol based on established chemical principles. This guide is intended to serve as a foundational resource for researchers and professionals involved in drug discovery and development.

Physicochemical Properties

Quantitative data for **1-(2-Bromophenyl)cyclobutane-1-carboxylic acid** is not extensively reported in the literature. The following table summarizes the available and predicted data. Experimental determination is recommended for precise characterization.

Property	Value	Source/Method
Molecular Formula	C ₁₁ H ₁₁ BrO ₂	[1]
Molecular Weight	255.11 g/mol	[2]
Melting Point	Data not available	Experimental determination required
Boiling Point	Data not available	Experimental determination required
pKa	Data not available	Experimental determination required
Aqueous Solubility	Data not available	Experimental determination required
LogP (Predicted)	~3.0 (for para-isomer)	[2]

Note: The predicted LogP value is for the para-isomer, 1-(4-bromophenyl)cyclobutanecarboxylic acid, and should be considered an approximation for the ortho-isomer.

Experimental Protocols

A specific, validated experimental protocol for the synthesis of **1-(2-Bromophenyl)cyclobutane-1-carboxylic acid** is not described in the reviewed literature. However, a plausible synthetic route can be designed based on general methods for the synthesis of analogous cyclobutane derivatives.[3][4][5][6] The following multi-step protocol outlines a potential approach.

Proposed Synthesis of 1-(2-Bromophenyl)cyclobutane-1-carboxylic acid

This proposed synthesis involves the creation of a Grignard reagent from 1,2-dibromobenzene, followed by its reaction with cyclobutanone to form the corresponding alcohol. Subsequent oxidation yields the target carboxylic acid.

Step 1: Synthesis of 1-(2-Bromophenyl)cyclobutanol

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, add magnesium turnings. A solution of 1,2-dibromobenzene in anhydrous tetrahydrofuran (THF) is then added dropwise to initiate the Grignard reaction. The reaction mixture is gently heated to maintain a steady reflux.
- **Reaction with Cyclobutanone:** After the formation of the Grignard reagent (2-bromophenylmagnesium bromide) is complete, the reaction mixture is cooled in an ice bath. A solution of cyclobutanone in anhydrous THF is added dropwise while maintaining the low temperature.
- **Quenching and Extraction:** The reaction is stirred at room temperature for several hours and then quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude 1-(2-bromophenyl)cyclobutanol is purified by column chromatography on silica gel.

Step 2: Oxidation to **1-(2-Bromophenyl)cyclobutane-1-carboxylic acid**

- **Oxidation Reaction:** The purified 1-(2-bromophenyl)cyclobutanol is dissolved in a suitable solvent such as acetone. Jones reagent (a solution of chromium trioxide in sulfuric acid) is added dropwise to the cooled solution. The reaction progress is monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the excess oxidant is quenched with isopropanol. The mixture is filtered, and the solvent is removed under reduced pressure.
- **Extraction and Purification:** The residue is dissolved in diethyl ether and washed with water and brine. The organic layer is then extracted with a saturated aqueous solution of sodium bicarbonate. The aqueous extracts are combined, acidified with concentrated hydrochloric acid, and the resulting precipitate is collected by filtration. The crude product can be further purified by recrystallization from a suitable solvent system to yield **1-(2-Bromophenyl)cyclobutane-1-carboxylic acid**.

Potential Biological Significance and Signaling Pathways

There is no specific information in the current literature detailing the biological activity or associated signaling pathways of **1-(2-Bromophenyl)cyclobutane-1-carboxylic acid**.

However, the structural motifs present in the molecule, namely the cyclobutane ring and the bromophenyl group, are found in various biologically active compounds.

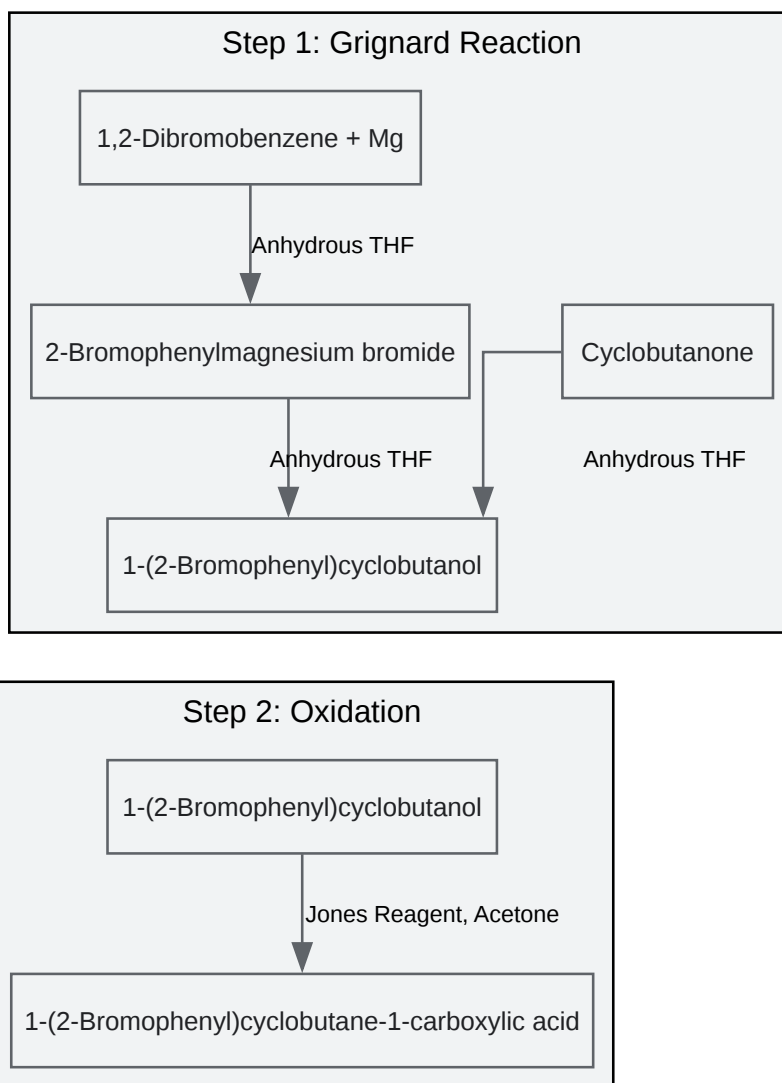
- **Cyclobutane Ring:** The cyclobutane moiety is a structural component in a number of natural products and synthetic compounds that exhibit a range of biological activities, including antimicrobial, antibacterial, and antitumor effects.^[7] The strained four-membered ring can influence the conformational rigidity and metabolic stability of a molecule, which can be advantageous in drug design.
- **Bromophenyl Group:** The presence of a bromine atom on a phenyl ring can modulate the lipophilicity and electronic properties of a molecule, potentially enhancing its binding affinity to biological targets. Phenyl-substituted carboxylic acids have been investigated as inhibitors for various enzymes.^[8]

Given these general observations, **1-(2-Bromophenyl)cyclobutane-1-carboxylic acid** could be a candidate for screening in various biological assays, particularly in areas such as oncology and infectious diseases. Further research is required to elucidate any specific biological functions.

Visualizations

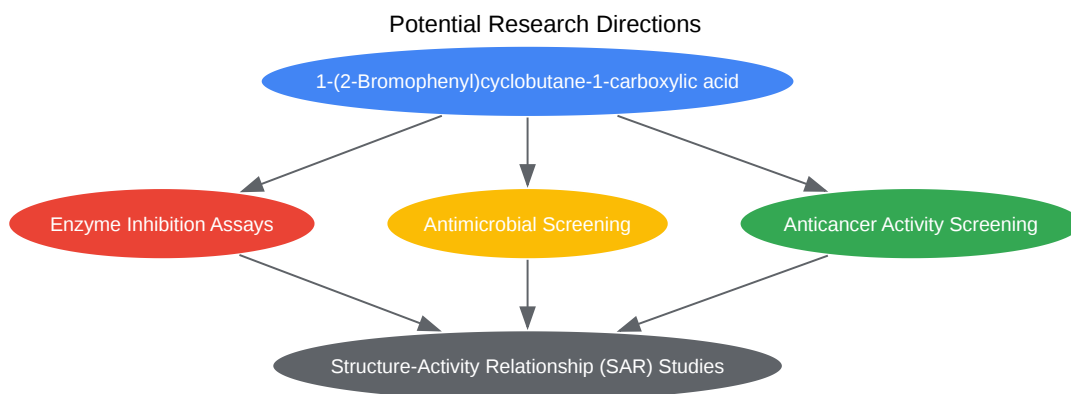
Proposed Synthetic Workflow

Proposed Synthesis of 1-(2-Bromophenyl)cyclobutane-1-carboxylic acid

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Caption: Proposed two-step synthesis of the target compound.

Potential Areas of Biological Investigation



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Caption: Potential avenues for biological screening.

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